

Commercial availability and suppliers of racemic ethyl 3-amino-3-phenylpropanoate

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Compound of Interest

Compound Name: *Ethyl 3-amino-3-phenylpropanoate*

Cat. No.: *B1296916*

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In-Depth Technical Guide to Racemic Ethyl 3-Amino-3-Phenylpropanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and analysis of racemic **ethyl 3-amino-3-phenylpropanoate** (CAS No. 6335-76-8). This valuable building block is utilized in the synthesis of various pharmaceutical compounds and research chemicals.

Commercial Availability and Suppliers

Racemic **ethyl 3-amino-3-phenylpropanoate** is readily available from a range of chemical suppliers. The compound is typically offered in various purities and quantities to suit diverse research and development needs. Below is a summary of prominent suppliers and their typical product offerings.

Supplier	CAS No.	Purity	Available Quantities
Veeprho	6335-76-8	Not specified	Inquiry required
Crysdot LLC	6335-76-8	Not specified	Inquiry required
Sigma-Aldrich (BLD Pharmatech)	6335-76-8	Not specified	Inquiry required
ChemExpress	6335-76-8	>98%	250mg, 1g, 5g, 10g

Note: Pricing and lead times are generally available upon request from the respective suppliers. It is recommended to contact them directly for the most current information.

Physicochemical Properties

A summary of the key physicochemical properties of racemic **ethyl 3-amino-3-phenylpropanoate** is provided below.

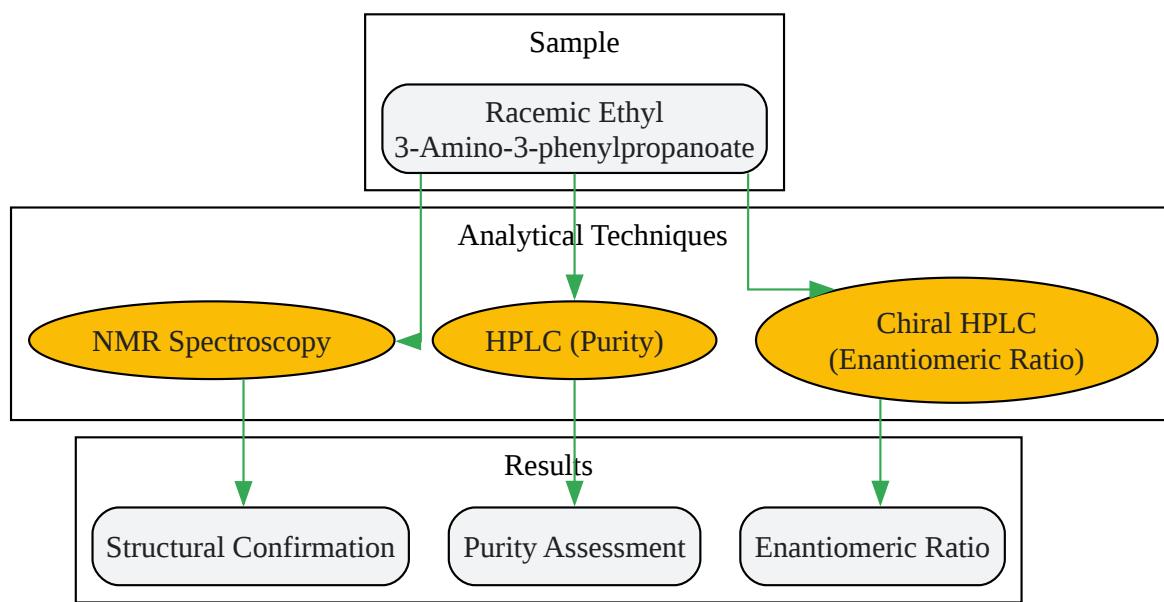
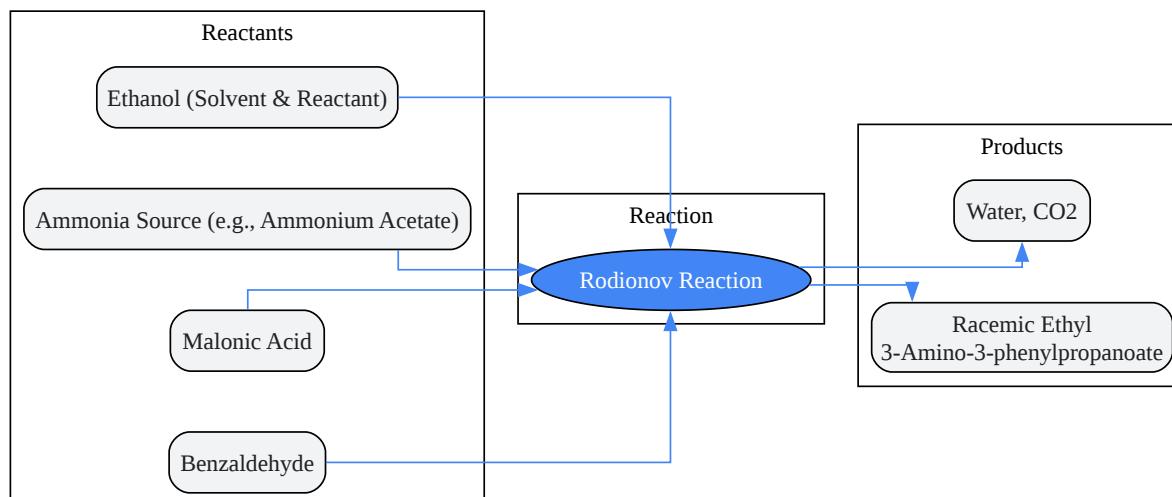
Property	Value
Molecular Formula	C ₁₁ H ₁₅ NO ₂
Molecular Weight	193.24 g/mol [1]
Appearance	Inquire with supplier
Solubility	Inquire with supplier
Boiling Point	Not specified
Melting Point	Not specified

Synthesis of Racemic Ethyl 3-Amino-3-Phenylpropanoate

While a specific, detailed synthesis protocol for the racemic mixture is not readily available in peer-reviewed literature, a plausible and commonly employed method is the Rodionov reaction.

This reaction involves the condensation of benzaldehyde, malonic acid, and an ammonia source in the presence of ethanol.

Logical Workflow for Synthesis



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References

- 1. Ethyl 3-amino-3-phenylpropanoate | C11H15NO2 | CID 236379 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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